

Material safety data sheet for barium metaborate monohydrate

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Compound of Interest

Compound Name: Barium metaborate monohydrate

Cat. No.: B171109

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An In-depth Technical Guide to the Material Safety of **Barium Metaborate Monohydrate**

Introduction

Barium metaborate monohydrate ($\text{Ba}(\text{BO}_2)_2 \cdot \text{H}_2\text{O}$) is an inorganic compound used in various industrial applications, including as a flame retardant, corrosion inhibitor, and as an anti-rust pigment in coatings. Its utility in polymer composites is noted for enhancing thermal stability.^[1] Given its presence in industrial and laboratory settings, a thorough understanding of its material safety profile is essential for researchers, scientists, and professionals involved in its handling and application.

This technical guide provides a comprehensive overview of the safety data for **barium metaborate monohydrate**, including its physicochemical properties, toxicological profile, and safe handling procedures. The information is compiled from multiple safety data sheets and scientific resources to ensure a detailed and accurate presentation for the intended scientific audience.

Physicochemical Properties

The physical and chemical characteristics of a substance are fundamental to understanding its potential hazards and behavior in various environments. **Barium metaborate monohydrate** is a white crystalline powder.^{[1][2]} It is described as stable under normal temperatures and pressures.^{[3][4]}

Property	Value	Citation(s)
Molecular Formula	B ₂ BaH ₂ O ₅ (or B ₂ BaO ₄ ·H ₂ O)	[5][6]
Molecular Weight	~240.97 g/mol	[1][5][6]
Appearance	White crystalline powder	[1][2][7]
Melting Point	>900 °C	[2][8]
Density	3.25 - 3.35 g/cm ³	[2][7][8]
pH of Aqueous Suspension	10.14	[1]
Solubility	Slightly soluble in water; soluble in dilute acids.	
Chemical Stability	Stable under normal conditions.	[3][4]

Toxicological Profile

The toxicological data informs the potential health hazards associated with exposure. **Barium metaborate monohydrate** is classified as harmful if swallowed or inhaled.[6] Toxicity studies have categorized it as having moderate toxicity (Toxicity Category III).[1]

Endpoint	Classification / Value	Citation(s)
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[5][6][9]
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled)	[4][6]
Acute Dermal Toxicity	No data available	[6]
Skin Corrosion/Irritation	May cause skin irritation.	[3]
Serious Eye Damage/Irritation	No data available, but contact should be avoided.	[3]
Respiratory/Skin Sensitization	No data available	[6]
Germ Cell Mutagenicity	No data available	[6]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	[3]
Reproductive Toxicity	No data available	[6]
Developmental Toxicity	NOEL of 10 mg/kg/day in rabbits.	[1]


Hazard Identification and GHS Classification

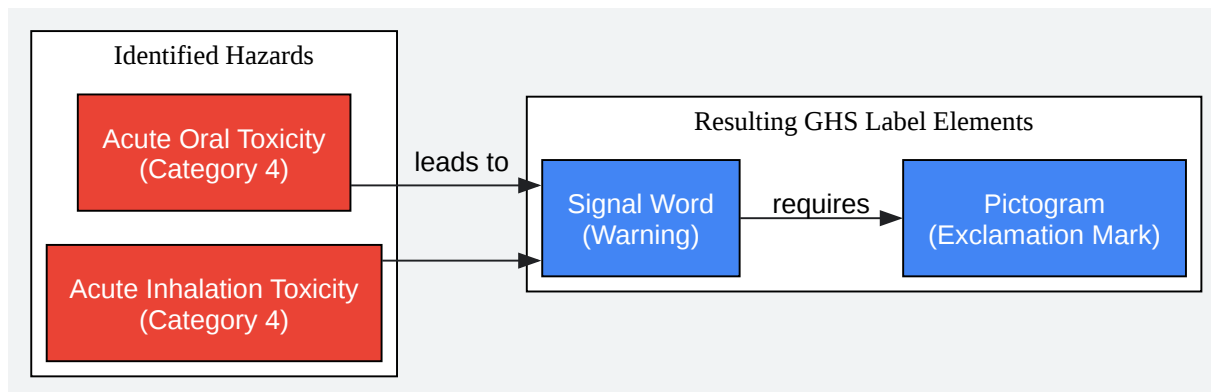
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

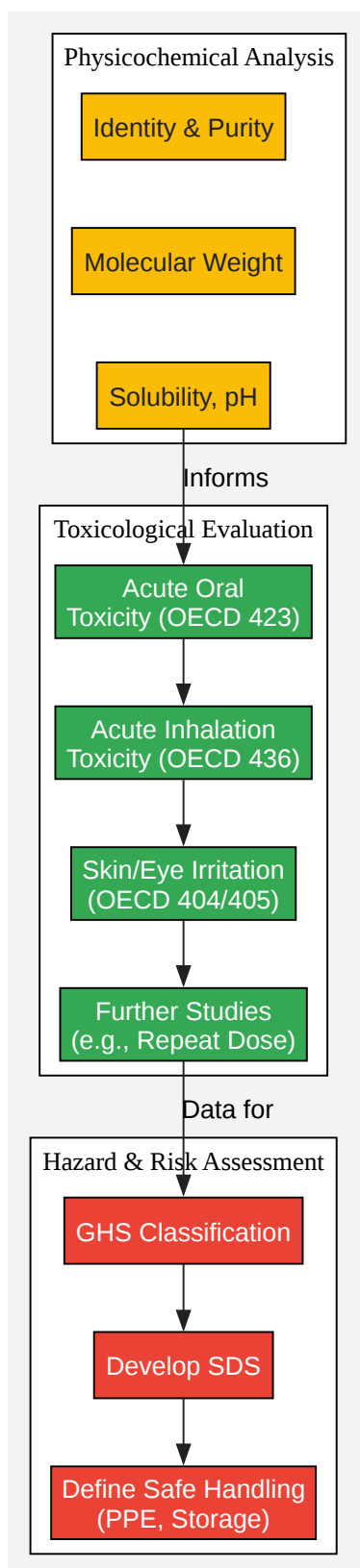
Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled

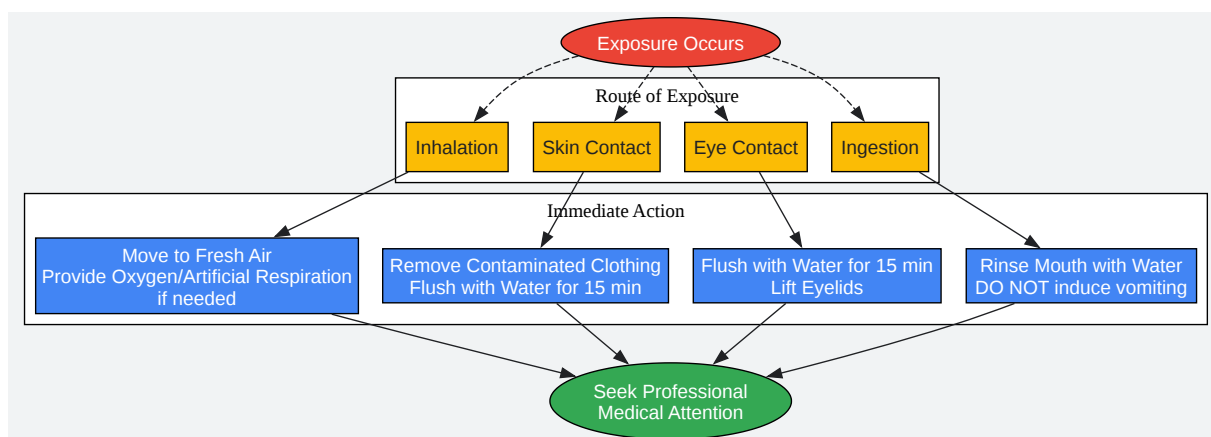
GHS Label Elements:

- Signal Word: Warning[2][5][6]
- Hazard Pictogram:

-  alt text
- Hazard Statements:
 - H302: Harmful if swallowed.[5]
 - H332: Harmful if inhaled.[10]
- Precautionary Statements:
 - P261: Avoid breathing dust.[6]
 - P264: Wash hands and exposed skin thoroughly after handling.[5][9]
 - P270: Do not eat, drink or smoke when using this product.[5][9]
 - P301+P312 / P301+P317: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4][9]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
 - P330: Rinse mouth.[5][9]
 - P501: Dispose of contents/container to an approved waste disposal plant.[5][9]







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